Spectroscopic Analysis of 2-Carboxycinnamic Acid: A Technical Guide for Structural Confirmation

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Compound of Interest

Compound Name:	*2-Carboxycinnamic acid*
CAS No.:	*612-40-8*
Cat. No.:	*B358697*

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Introduction

2-Carboxycinnamic acid ($C_{10}H_8O_4$), a dicarboxylic acid derivative of cinnamic acid, is a molecule of interest in various fields of chemical research.[1] Its structure, featuring a benzene ring and an acrylic acid moiety both substituted with carboxylic acid groups, presents a unique spectroscopic fingerprint. Accurate structural confirmation is paramount for its application in research and development. This guide provides an in-depth overview of the spectroscopic methods employed for the unequivocal structural elucidation of **2-Carboxycinnamic acid**, tailored for researchers, scientists, and professionals in drug development. The primary techniques covered include Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the detailed molecular framework of organic compounds like **2-Carboxycinnamic acid**.[1][3] It provides information on the

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connectivity and chemical environment of each atom.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) reveals distinct signals for the different types of protons present in the molecule.

- Vinylic Protons: The two protons on the carbon-carbon double bond (H-α and H-β) of the acrylic acid chain typically appear as doublets due to spin-spin coupling.[1] The coupling constant (J-value) between these protons is crucial for determining the alkene geometry. A large coupling constant, typically in the range of 12-18 Hz, confirms the more stable trans (E) configuration.[1]

- Aromatic Protons: The protons on the benzene ring will show complex splitting patterns (multiplets) in the aromatic region of the spectrum.[1] Their chemical shifts are influenced by the electronic effects of the two carboxylic acid substituents.

- Carboxylic Acid Protons: The acidic protons of the two carboxyl groups are typically observed as broad singlets at a significantly downfield chemical shift, often exceeding 10 ppm.[1][4] These signals will disappear upon the addition of deuterium oxide (D_2O) due to proton exchange, a characteristic test for acidic protons.[1]

Table 1: Typical ^{1}H NMR Data for **2-Carboxycinnamic Acid** Moiety

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Proton Type	Multiplicity	Typical Chemical Shift (δ, ppm)	Coupling Constant (J, Hz)	Notes
Carboxylic Acid (-COOH)	Broad Singlet	> 10.0	-	Disappears with D_2O exchange.
Aromatic (Ar-H)	Multiplet	7.2 - 8.0	-	Complex pattern due to substitution.
Vinylic (β-proton)	Doublet	~7.7	12 - 18	Confirms trans stereochemistry.
Vinylic (α-proton)	Doublet	~6.5	12 - 18	Confirms trans stereochemistry.

Note: Data is based on typical values for similar structures like cinnamic acid and may vary slightly depending on the solvent and concentration.[5]

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides a signal for each unique carbon atom in the molecule, complementing the proton data.[1]

- Carboxyl Carbons: The carbon atoms of the two carboxylic acid groups will resonate at the downfield end of the spectrum, typically in the range of 165-185 δ.[4]
- Aromatic Carbons: The six carbons of the benzene ring will produce signals in the aromatic region (approximately 125-140 δ).[6] Quaternary carbons (those attached to the substituents) will typically show weaker signals.
- Vinylic Carbons: The two carbons of the alkene double bond will have distinct chemical shifts, generally between 115-150 δ.

Table 2: Typical ^{13}C NMR Data for **2-Carboxycinnamic Acid**

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Carbon Type	Typical Chemical Shift (δ, ppm)
Carboxylic Acid (-COOH)	165 - 185
Vinylic (β-carbon)	~145
Aromatic (Ar-C)	125 - 140
Vinylic (α-carbon)	~120

Note: Chemical shifts are approximate and can be influenced by the solvent.[4][6]

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.[7] For **2-Carboxycinnamic acid**, the IR spectrum is characterized by several key absorption bands.

- O-H Stretch: A very broad and strong absorption band is observed in the region of 2500-3300 cm^{-1}, which is characteristic of the O-H bond in a hydrogen-bonded carboxylic acid dimer.[4][5][7]
- C=O Stretch: A sharp and intense absorption appears around 1680-1710 cm^{-1} due to the carbonyl (C=O) stretching of the carboxylic acid groups.[4][5] The conjugation with the aromatic ring and the alkene lowers the frequency.
- C=C Stretch: The stretching vibration of the alkene C=C bond, which is conjugated with the aromatic ring, gives rise to an absorption band around 1620-1640 cm^{-1}.[5]
- Aromatic C-H Stretch: The stretching of C-H bonds on the aromatic ring typically appears at wavenumbers just above 3000 cm^{-1}.[5]

Table 3: Characteristic IR Absorption Bands for **2-Carboxycinnamic Acid**

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Functional Group	Vibration Type	Characteristic Frequency (cm^{-1})	Intensity
Carboxylic Acid	O-H Stretch	2500 - 3300	Strong, Very Broad
Carboxylic Acid	C=O Stretch	1680 - 1710	Strong, Sharp
Alkene	C=C Stretch	1620 - 1640	Medium
Aromatic	C-H Stretch	~3030	Medium to Weak

Note: Values are based on typical ranges for carboxylic acids and conjugated systems.[4][5][7]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- Molecular Ion Peak: In an electron ionization (EI) mass spectrum, **2-Carboxycinnamic acid** (molar mass: 192.17 g/mol) is expected to show a molecular ion peak (M^+) at an m/z of 192.[8]
- Fragmentation: The molecule can undergo fragmentation, with common losses including H_2O (m/z 174), and COOH (m/z 147). The fragmentation pattern can be complex but provides further evidence for the proposed structure.

Table 4: Key Mass Spectrometry Data for **2-Carboxycinnamic Acid**

m/z Value	Identity	Notes
192	$[M]^+$	Molecular ion peak.
174	$[M - H_2O]^+$	Loss of a water molecule.
147	$[M - COOH]^+$	Loss of a carboxyl radical.

UV-Visible (UV-Vis) Spectroscopy

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UV-Vis spectroscopy is used to study the electronic transitions within a molecule and is particularly useful for conjugated systems.[9] The extended conjugation in **2-Carboxycinnamic acid**, involving the benzene ring, the alkene, and the carbonyl group, results in strong UV absorbance.

Table 5: UV-Vis Spectroscopy Data for **2-Carboxycinnamic Acid**

Solvent	λ_max (nm)	Notes
Methanol / Ethanol	~270 - 280	Attributed to the π → π* transition of the conjugated system.

Note: The maximum absorption wavelength (λ_max) can be influenced by the solvent. The λ_max for trans-cinnamic acid is around 270 nm.[10]

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **2-Carboxycinnamic acid**.

- Sample Preparation:
  - NMR: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - IR: For solid samples, prepare a KBr pellet by grinding a small amount of the compound with dry KBr powder and pressing it into a thin, transparent disk. Alternatively, a Nujol mull can be prepared.
  - MS: Dissolve a small amount of the sample in a volatile solvent (e.g., methanol, acetonitrile) for analysis by techniques like electrospray ionization (ESI) or analyze the solid directly using a solids probe for electron ionization (EI).
  - UV-Vis: Prepare a dilute solution of the compound (e.g., 0.01 mM) in a UV-transparent solvent such as methanol or ethanol.[11]

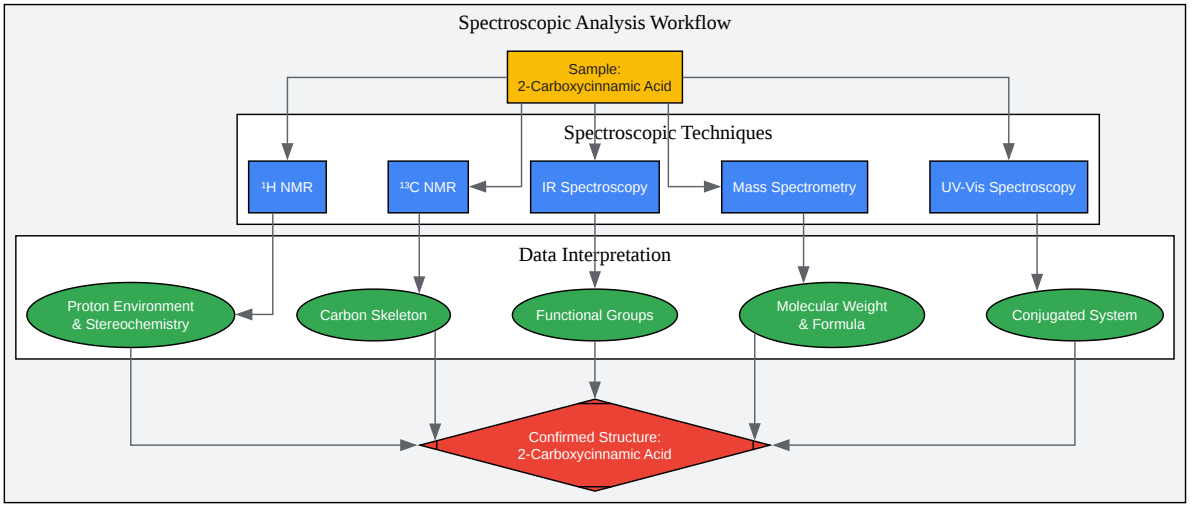
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- Instrumentation and Data Acquisition:
  - NMR: Acquire ^{1}H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 300 MHz or higher). Standard pulse programs are used for data acquisition.
  - IR: Record the spectrum using a Fourier-Transform Infrared (FT-IR) spectrometer, typically over the range of 4000-400 cm^{-1}.
  - MS: Analyze the sample using a mass spectrometer. For EI, a 70 eV electron beam is typically used. For softer ionization techniques like ESI, the sample solution is infused into the source.
  - UV-Vis: Record the absorption spectrum using a dual-beam UV-Vis spectrophotometer, scanning over a wavelength range of approximately 200-400 nm.[11]

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the structural confirmation of **2-Carboxycinnamic acid** using the described spectroscopic methods.

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Caption: Workflow for the structural confirmation of **2-Carboxycinnamic acid**.

Conclusion

The structural confirmation of **2-Carboxycinnamic acid** is achieved through a synergistic application of various spectroscopic techniques. ^{1}H and ^{13}C NMR provide the core skeletal information, including stereochemistry, while IR spectroscopy confirms the presence of key functional groups, particularly the two carboxylic acids. Mass spectrometry verifies the molecular weight, and UV-Vis spectroscopy corroborates the existence of the extended conjugated system. Together, these methods provide a comprehensive and unambiguous characterization of the molecule's structure, which is essential for its use in scientific research and development.

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